

Application Notes and Protocols for Coverslip Application with Entellan™ Mounting Medium

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive guide to the proper application of a coverslip using **Entellan**[™], a non-aqueous, rapid-hardening mounting medium. Adherence to this protocol is crucial for generating high-quality, durable slides for microscopic analysis, ensuring clarity, and preserving specimen integrity for long-term storage.

Introduction to Entellan™

Entellan™ is a commercial mounting medium widely used in histology and cytology for the permanent mounting of dehydrated biological specimens. It consists of a solution of polymers, typically mixed acrylates, dissolved in either toluene or xylene. This composition allows for rapid drying and creates a durable, transparent film with a refractive index closely matching that of glass, which is essential for high-resolution microscopy. Entellan™ is suitable for specimens that have been dehydrated through an alcohol series and cleared with an intermediate solvent like xylene.

Product Specifications

Different formulations of **Entellan**TM are available. It is imperative to consult the manufacturer's specifications for the specific product in use. The following table summarizes typical quantitative data for common **Entellan**TM formulations.



Property	Entellan™ (Toluene-based)	Entellan™ new (Xylene-based)	Entellan™ new for cover slipper
Refractive Index (n20/D)	1.492 - 1.500	1.490 - 1.500	1.490 - 1.500
Viscosity (at 20°C)	60 - 100 mPa⋅s	250 - 600 mPa⋅s	500 - 600 mPa⋅s
Density (at 20°C)	0.925 - 0.935 g/cm ³	~0.95 g/cm³	~0.95 g/cm³
Setting/Drying Time	~20 minutes	20 - 30 minutes	Optimized for automated systems
Solvent	Toluene	Xylene	Xylene
Storage Temperature	+15°C to +25°C	+15°C to +25°C	+15°C to +25°C

Experimental Protocol: Manual Application of a Coverslip with Entellan™

This protocol outlines the step-by-step procedure for manually applying a coverslip using **Entellan**™ mounting medium.

3.1. Materials

- Stained and dehydrated microscope slides
- Entellan™ mounting medium
- Coverslips of appropriate size
- Forceps
- Pipette or dropper
- Fume hood
- Absorbent wipes
- Xylene (for cleaning)



3.2. Procedure

- Preparation: Ensure that the stained specimen on the microscope slide has been thoroughly dehydrated through a graded series of alcohol (e.g., 70%, 95%, 100% ethanol) and subsequently cleared using xylene. Incomplete dehydration will result in a cloudy or milky appearance under the coverslip. All procedures involving Entellan™ and xylene must be performed in a well-ventilated fume hood.
- Dispensing Entellan™: Place the microscope slide on a flat, level surface within the fume hood. Dispense one to two drops of Entellan™ directly onto the center of the tissue section. The amount of mounting medium should be sufficient to fill the area under the coverslip without creating excessive overflow. Avoid shaking the Entellan™ bottle to prevent the introduction of air bubbles.
- Applying the Coverslip:
 - Hold a clean coverslip at a 45-degree angle to the microscope slide using forceps.
 - Allow one edge of the coverslip to make contact with the slide, adjacent to the drop of Entellan™.
 - Slowly and steadily lower the coverslip onto the slide, allowing the Entellan™ to spread evenly and displace the air. This technique minimizes the formation of air bubbles.
- Removing Excess Medium and Air Bubbles:
 - If small air bubbles are present, they can often be removed by gently pressing on the coverslip with the blunt end of the forceps, pushing the bubbles towards the edge.
 - If there is significant excess Entellan[™] around the edges of the coverslip, it can be carefully wiped away with a kimwipe or cloth lightly moistened with xylene. Be cautious not to move the coverslip during this process.
- Drying and Curing:
 - Place the slide horizontally in a slide tray or on a flat surface within the fume hood to dry.



- Allow the slide to cure for at least 20-30 minutes. For optimal hardening, an overnight drying period at room temperature is recommended.
- Cleaning and Storage: Once the Entellan™ is fully cured, any remaining residue can be cleaned from the slide. The slides are now ready for microscopic examination and long-term storage.

Troubleshooting

Issue	Possible Cause	Solution
Cloudy or Milky Appearance	Incomplete dehydration of the tissue specimen.	Ensure the specimen is passed through a complete series of graded alcohols and xylene prior to mounting.
Air Bubbles	Improper application of the coverslip or shaking the Entellan™ bottle.	Apply the coverslip at a 45- degree angle to allow Entellan™ to spread evenly. Avoid introducing air into the mounting medium.
Entellan™ is too Viscous	Solvent evaporation from the stock bottle.	The viscosity can be adjusted by adding a small amount of the appropriate solvent (xylene or toluene).
Stain Fading	Acidic nature of some older mounting media.	Entellan™ is formulated to have a neutral pH to better preserve stains.

Visualized Workflow

The following diagram illustrates the key steps in the manual application of a coverslip using Entellan™.





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Caption: Workflow for manual coverslip application with **Entellan**™.

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